

An In-depth Technical Guide to the Antibacterial Spectrum of AVX 13616 (Avibactam)

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Compound of Interest

Compound Name: AVX 13616

Cat. No.: B10800273

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Disclaimer: The compound **AVX 13616** is closely related to or identical to Avibactam. The following technical guide is based on the available scientific literature for Avibactam, a diazabicyclooctane β -lactamase inhibitor.

Executive Summary

Avibactam is a potent, broad-spectrum β -lactamase inhibitor that restores the in vitro activity of ceftazidime against many clinically significant Gram-negative bacteria that produce β -lactamases. It is not a direct antibacterial agent but acts by inactivating a wide range of β -lactamase enzymes, thereby protecting β -lactam antibiotics from degradation. This guide provides a detailed overview of the antibacterial spectrum of Avibactam when combined with Ceftazidime, its mechanism of action, and the experimental protocols used for its evaluation.

Antibacterial Spectrum

Avibactam, in combination with ceftazidime, demonstrates a broad spectrum of activity against Enterobacteriaceae and *Pseudomonas aeruginosa*. Its primary role is the inhibition of Ambler Class A, Class C, and some Class D β -lactamases.

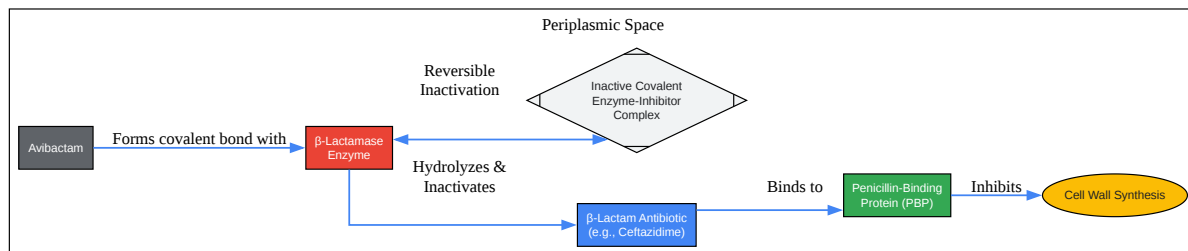
Table 1: In Vitro Activity of Ceftazidime-Avibactam Against a Range of Bacterial Isolates

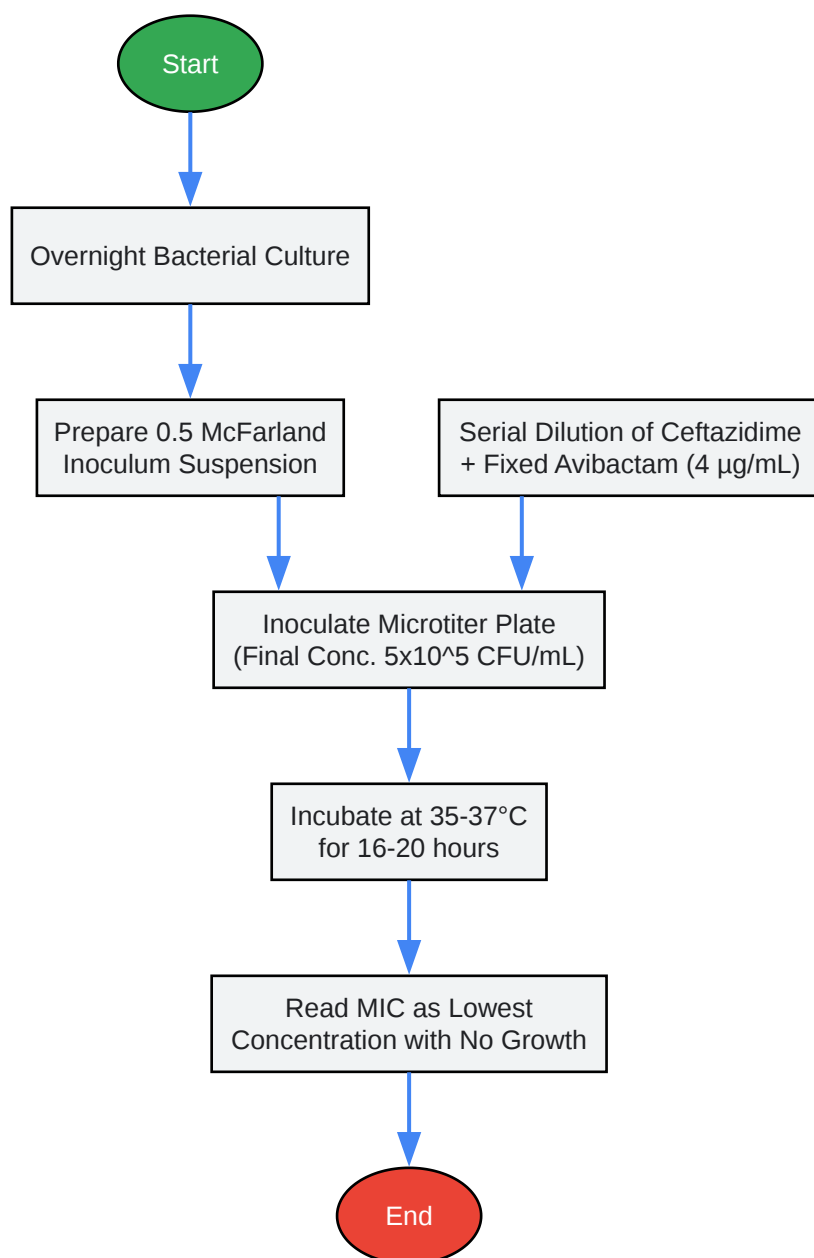
Bacterial Species	β -Lactamase Production	MIC50 ($\mu\text{g/mL}$)	MIC90 ($\mu\text{g/mL}$)
Klebsiella pneumoniae	KPC-producing	2	8
Pseudomonas aeruginosa	-	2	8
Enterobacteriaceae	ESBL-producing	≤ 0.25	1
Enterobacter cloacae	AmpC-producing	0.5	4
Citrobacter freundii	AmpC-producing	0.5	4
Serratia marcescens	AmpC-producing	1	4

Note: Data is synthesized from multiple sources in the provided search results. MIC values represent the combination of ceftazidime-avibactam at a fixed 4 $\mu\text{g/mL}$ concentration of avibactam.

Mechanism of Action

Avibactam is a non- β -lactam β -lactamase inhibitor. It forms a covalent, but reversible, bond with the serine active site of the β -lactamase enzyme. This acylation reaction inactivates the enzyme, preventing it from hydrolyzing and inactivating the partner β -lactam antibiotic, such as ceftazidime. The reversible nature of the inhibition is a key feature of its mechanism.





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